

An In-depth Technical Guide to Pyranthrone: Structure, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: *Pyranthrone*

Cat. No.: *B1679902*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Pyranthrone**, also known as Vat Orange 9. It details its chemical structure, systematic naming, physicochemical properties, and provides an illustrative experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

Pyranthrone is a polycyclic aromatic hydrocarbon and a vat dye. Its core structure consists of a pyrene skeleton with two ketone groups.

The systematic IUPAC name for **Pyranthrone** is 8,16-Pyranthrene-1,3-dione. Other synonyms include Pyranthrene-1,3-dione and C.I. Vat Orange 9.

Below is a two-dimensional representation of the chemical structure of **Pyranthrone**, generated using the Graphviz DOT language.

Figure 1: Chemical structure of **Pyranthrone** (8,16-Pyranthrene-1,3-dione).

Physicochemical Properties

A summary of the key physicochemical properties of **Pyranthrone** is presented in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C ₃₀ H ₁₄ O ₂	
Molar Mass	406.43	g/mol
Appearance	Yellow-brown powder	
Density	1.489	g/cm ³
Boiling Point (Predicted)	703.7 ± 30.0	°C
Flash Point	250	°C
Vapor Pressure (at 25°C)	1.2E-19	mmHg
Refractive Index	1.909	
Solubility	Insoluble in water, slightly soluble in ethanol, soluble in tetrahydronaphthalene and xylene.	

Table 1: Quantitative physicochemical data of **Pyranthrone**.

Experimental Protocol: Synthesis of Pyranthrone

The following section outlines a representative experimental protocol for the synthesis of **Pyranthrone**, based on the ring closure of 2,2'-dimethyl-1,1'-dianthraquinonyl. This method is illustrative and may require optimization based on laboratory conditions and available reagents.

Objective: To synthesize **Pyranthrone** via an aqueous ring closure reaction.

Materials:

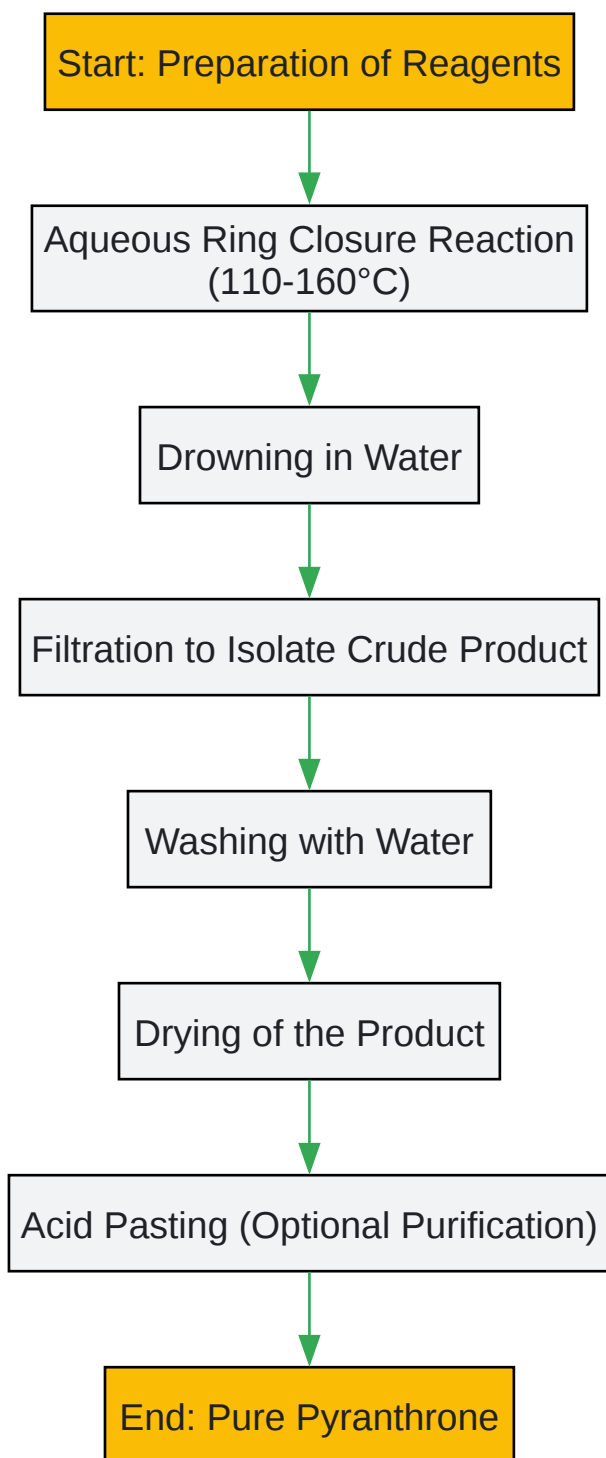
- 2,2'-dimethyl-1,1'-dianthraquinonyl
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- An organic hydroxy compound (e.g., beta-ethoxyethanol)

- Water
- Standard laboratory glassware and heating apparatus

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, prepare a solution of the alkali (NaOH or KOH) in water to a concentration of at least 30%. The amount of water should be sufficient to create a fluid reaction mass at the target temperature.
- **Addition of Reactants:** To this alkaline solution, add 1 part of 2,2'-dimethyl-1,1'-dianthraquinonyl and at least 0.1 part of the organic hydroxy compound, which acts as a reducing agent.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 110°C and 160°C with continuous stirring.
- **Reaction Monitoring:** Maintain the heating and agitation until the ring closure to **Pyranthrone** is substantially complete. The progress of the reaction can be monitored by appropriate analytical techniques such as thin-layer chromatography.
- **Work-up:** After the reaction is complete, the mixture is drowned in a large volume of water.
- **Isolation and Purification:** The precipitated **Pyranthrone** is collected by filtration. The filter cake is then washed thoroughly with water until free of alkali and subsequently dried. Further purification can be achieved by acid pasting from sulfuric acid.

Logical Workflow for **Pyranthrone** Synthesis:



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